

Application Note: Scalable Synthesis of 5-Nitro-2-propoxypyridine-3-carboxamide

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Compound of Interest

Compound Name: 5-Nitro-2-propoxypyridine-3-carboxamide

CAS No.: 60524-18-7

Cat. No.: B14597747

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Executive Summary

This protocol details the process chemistry for the kilogram-scale preparation of **5-Nitro-2-propoxypyridine-3-carboxamide** (Target). The synthesis utilizes a nucleophilic aromatic substitution (

) of 2-chloro-5-nitropyridine-3-carboxamide with n-propanol.

Key features of this optimized procedure include:

- **Safety:** Replacement of sodium hydride (NaH) with potassium carbonate () to eliminate hydrogen evolution and reduce thermal hazards.
- **Purity:** Regioselective control achieving >98% purity via direct precipitation, minimizing downstream chromatography.
- **Scalability:** A single-solvent system (n-propanol) that serves as both reagent and reaction medium, simplifying solvent recovery.

Chemical Context and Retrosynthetic Analysis

The target molecule is a 2,3,5-trisubstituted pyridine. The presence of the electron-withdrawing nitro group (

) at position 5 and the carboxamide (

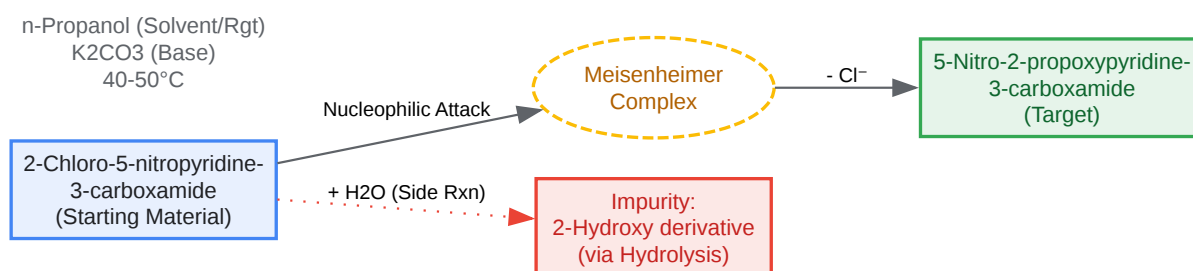
) at position 3 highly activates the 2-chloro position toward nucleophilic attack.

Reaction Mechanism ()

The reaction proceeds via an addition-elimination mechanism. The propoxide nucleophile attacks the C-2 position, forming a resonance-stabilized Meisenheimer complex. Re-aromatization expels the chloride leaving group.

Critical Quality Attribute (CQA): The primary impurity risk is the hydrolysis of the 2-chloro starting material to 2-hydroxy-5-nitropyridine-3-carboxamide due to trace water in the solvent or base. Strict moisture control is required.

Synthetic Pathway Diagram



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Caption:

pathway showing the conversion of the chloro-precursor to the propoxy-target and potential hydrolysis side-reaction.

Detailed Scale-Up Protocol

Scale: 1.0 kg Input (Starting Material) Expected Yield: 85–92% Cycle Time: 12–16 Hours

Materials and Equipment

Component	Role	Specification	Mass/Vol	Eq.
2-Chloro-5-nitropyridine-3-carboxamide	Starting Material	Purity >97%	1.00 kg	1.0
n-Propanol	Solvent / Reagent	Anhydrous (<0.05% H ₂ O)	10.0 L	10 vol
Potassium Carbonate ()	Base	Anhydrous, milled	1.02 kg	1.5
Water (DI)	Quench / Wash	Deionized	15.0 L	-
Ethanol	Wash Solvent	Technical Grade	2.0 L	-

Equipment:

- 20 L Glass-lined reactor (GLR) or Hastelloy vessel.
- Overhead mechanical stirrer (Anchor or Pitch-blade).
- Temperature control unit (TCU) capable of 0°C to 100°C.
- Nutsche filter or Centrifuge.

Step-by-Step Procedure

Phase 1: Reaction Initiation

- Inertion: Purge the reactor with Nitrogen () for 15 minutes to remove atmospheric moisture.
- Charging: Charge 10.0 L of n-Propanol into the reactor. Start stirring at 150 RPM.
- Base Addition: Charge 1.02 kg of

via a solids addition funnel. Ensure suspension is uniform.

- SM Addition: Add 1.00 kg of 2-Chloro-5-nitropyridine-3-carboxamide portion-wise over 30 minutes.
 - Note: A mild exotherm (2–5°C rise) may occur. Maintain internal temperature

Phase 2: Reaction and Monitoring

- Heating: Ramp temperature to 45°C ± 5°C over 45 minutes.
- Hold: Stir at 45°C for 6–8 hours.
- IPC (In-Process Control): Sample reaction mixture for HPLC analysis.
 - Specification: Starting Material < 1.0% area.
 - Corrective Action: If SM > 1.0%, add 0.1 eq

and stir for an additional 2 hours.

Phase 3: Work-up and Isolation

- Cooling: Cool the reaction mixture to 20°C.
- Quench/Precipitation: Slowly add 10.0 L of DI Water over 60 minutes.
 - Critical: The product will precipitate as a thick slurry. Control addition rate to prevent agglomeration.
 - Exotherm: Maintain temperature

(mixing water and propanol is exothermic).
- Aging: Stir the slurry at 10–15°C for 2 hours to maximize yield.
- Filtration: Filter the slurry using a Nutsche filter.

- Washing:
 - Wash 1: 50:50 n-Propanol/Water (2.0 L).
 - Wash 2: DI Water (4.0 L) to remove residual inorganic salts (,).
 - Wash 3: Cold Ethanol (2.0 L) to displace water and aid drying.

Phase 4: Drying

- Drying: Transfer wet cake to a vacuum oven. Dry at 50°C under vacuum (20 mbar) with a slight bleed for 12 hours.
- Final QC: Analyze for Purity (HPLC), Residual Solvent (GC), and Water Content (KF).

Process Safety Assessment

Thermal Hazards

Nitro-substituted pyridines are energetic compounds. Although this molecule is stable under standard conditions, Differential Scanning Calorimetry (DSC) data for similar compounds (e.g., 2-chloro-5-nitropyridine) indicates potential decomposition onsets above 180°C.

- Control: Never heat the reaction mass above 70°C. The operating temperature of 45°C provides a safety margin of >100°C.

Chemical Compatibility

- Base Selection: The use of avoids the generation of Hydrogen gas () associated with Sodium Hydride (NaH) or Sodium metal. This significantly lowers the explosion risk during scale-up.

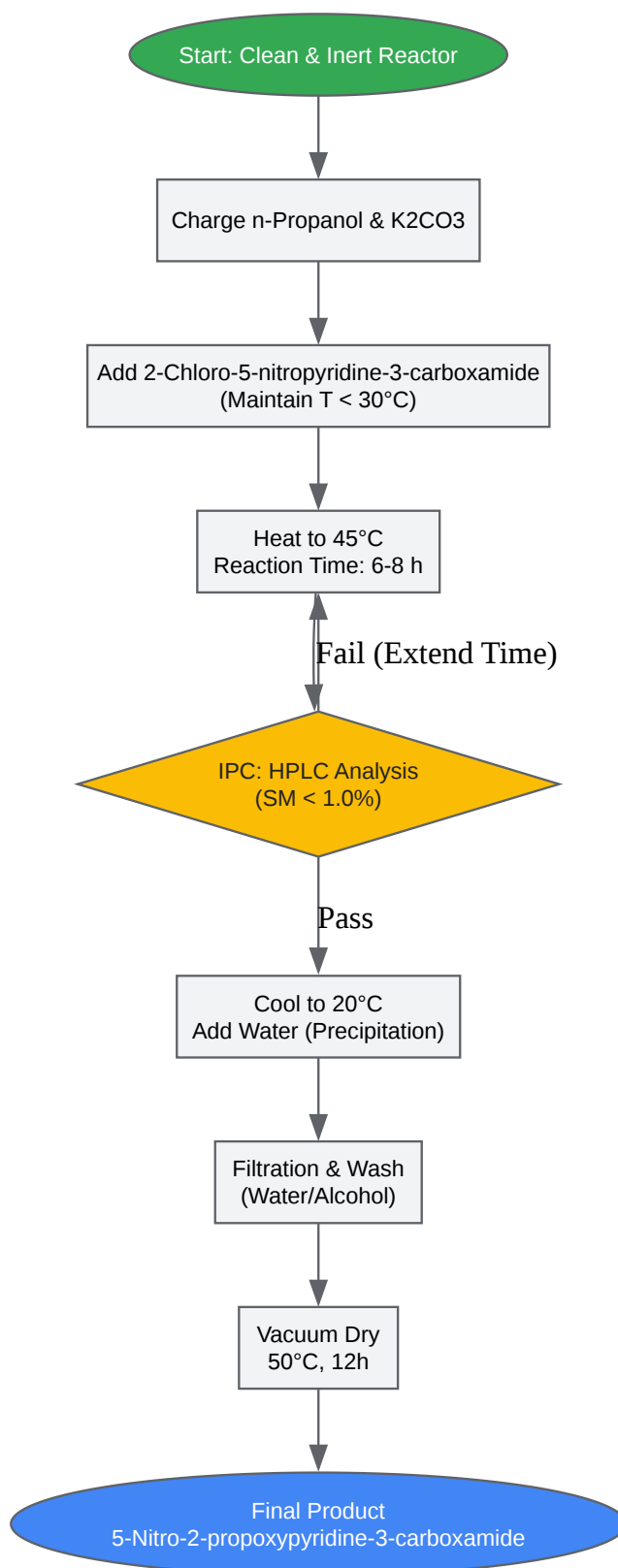
- Solvent: n-Propanol is flammable (Flash point: 22°C). Ground all equipment to prevent static discharge.

Analytical Controls

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 3.5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 270 nm (Nitro group absorbance).
- Retention Times (Approx):
 - 2-Hydroxy impurity: ~3.5 min
 - Starting Material (CI): ~8.2 min
 - Target Product (OPr): ~10.5 min

Process Flow Diagram



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Caption: Operational workflow for the synthesis of the target compound.

Troubleshooting Guide

Issue	Probable Cause	Solution
High Hydroxy Impurity (>2%)	Wet n-Propanol or atmospheric moisture.	Ensure solvent KF < 0.05%. Keep reactor under N2 pressure.
Slow Reaction Rate	Particle size of too large.	Use milled/powdered . Increase Temp to 50°C.
Product Oiling Out	Water added too quickly or Temp too high during quench.	Re-heat to dissolve, then cool slowly (5°C/hour) to induce crystallization.
Low Yield	Product loss in mother liquor.	Ensure final water:propanol ratio is at least 1:1. Cool to 5°C before filtering.

References

- BenchChem.Application Notes and Protocols for Nucleophilic Aromatic Substitution Reactions of 2-Chloro-4-methyl-3-nitropyridine. (Accessed 2026).[1] [Link](#)
- Sigma-Aldrich.Product Specification: 2-Chloro-5-nitropyridine-3-carbonitrile. (Accessed 2026).[1] [Link](#)
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- Organic Process Research & Development.Comparison of Catalysts... Identification of 2-Hydroxy-5-nitropyridine as a Safe Catalyst. (2021). [Link](#)
- National Institutes of Health (NIH).Nucleophilic Functionalization of 2-R-3-Nitropyridines. (2022). [Link](#)

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Sources

- 1. methyl 2-chloro-5-nitropyridine-3-carboxylate 95% | CAS: 190271-88-6 | AChemBlock [[achemblock.com](https://www.achemblock.com)]
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